

Apoatropine Hydrochloride Solubility Profile: A Technical Guide

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Compound of Interest

Compound Name: *Apoatropine hydrochloride*

Cat. No.: *B1266717*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility profile of **apoeatropine hydrochloride**. The document details its solubility in various solvents, the impact of temperature and pH, and outlines experimental protocols for solubility determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation.

Physicochemical Properties of Apoatropine Hydrochloride

Apoatropine hydrochloride is a tropane alkaloid, chemically derived from atropine.^{[1][2]} Understanding its fundamental physicochemical properties is crucial for its application in research and pharmaceutical development.

Property	Value	Reference
CAS Number	5978-81-4	[2]
Molecular Formula	C ₁₇ H ₂₂ ClNO ₂	[2]
Molecular Weight	307.82 g/mol	[2]
Appearance	White or off-white crystalline solid	[1]
Melting Point	>236 °C (decomposes)	[1]

Solubility Profile of Apotropine Hydrochloride

Apotropine hydrochloride exhibits a varied solubility profile depending on the solvent, temperature, and pH of the medium.

Solubility in Various Solvents

The solubility of **apotropine hydrochloride** has been determined in a range of common laboratory solvents. The hydrochloride salt form generally enhances its aqueous solubility compared to its free base.[3]

Solvent	Solubility	Conditions	Reference
Dimethyl Sulfoxide (DMSO)	14.29 mg/mL	With heating and sonication	[3]
Water	Soluble	Sparingly soluble at room temperature, with improved dissolution upon heating.	[3]
Ethanol	Soluble	Limited solvation capacity; classified as a slightly soluble system.	[3]
Methanol	Soluble	Limited solvation capacity; classified as a slightly soluble system.	[3]
Chloroform	Good	Represents an exception to the typical poor solubility of alkaloid hydrochloride salts in organic solvents.	[3]
Ether	Soluble	-	[1]

Effect of Temperature on Solubility

The solubility of **apoptropine hydrochloride** in aqueous solutions is temperature-dependent. Increased temperature generally leads to higher solubility. While specific quantitative data across a wide temperature range is not readily available in the literature, it is established that it is more soluble in hot water than in cold water.[3] This characteristic is common for many salts and is attributed to the endothermic nature of the dissolution process.

Effect of pH on Solubility

The pH of the aqueous medium is a critical factor influencing the solubility of tropane alkaloids. Generally, these compounds are more soluble in acidic conditions due to the protonation of the nitrogen atom in the tropane ring, forming a more polar and thus more water-soluble species. [4] However, it has been noted that apoatropine may present an exception to this general rule for tropane alkaloids.[4] A detailed experimental pH-solubility profile is essential for understanding its behavior in different physiological environments.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental aspect of pre-formulation studies. The following sections outline the methodologies for accurately assessing the solubility of **apoatropine hydrochloride**.

Shake-Flask Method for Equilibrium Solubility Determination

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound.[5] It involves saturating a solvent with the solute and then measuring the concentration of the dissolved substance.

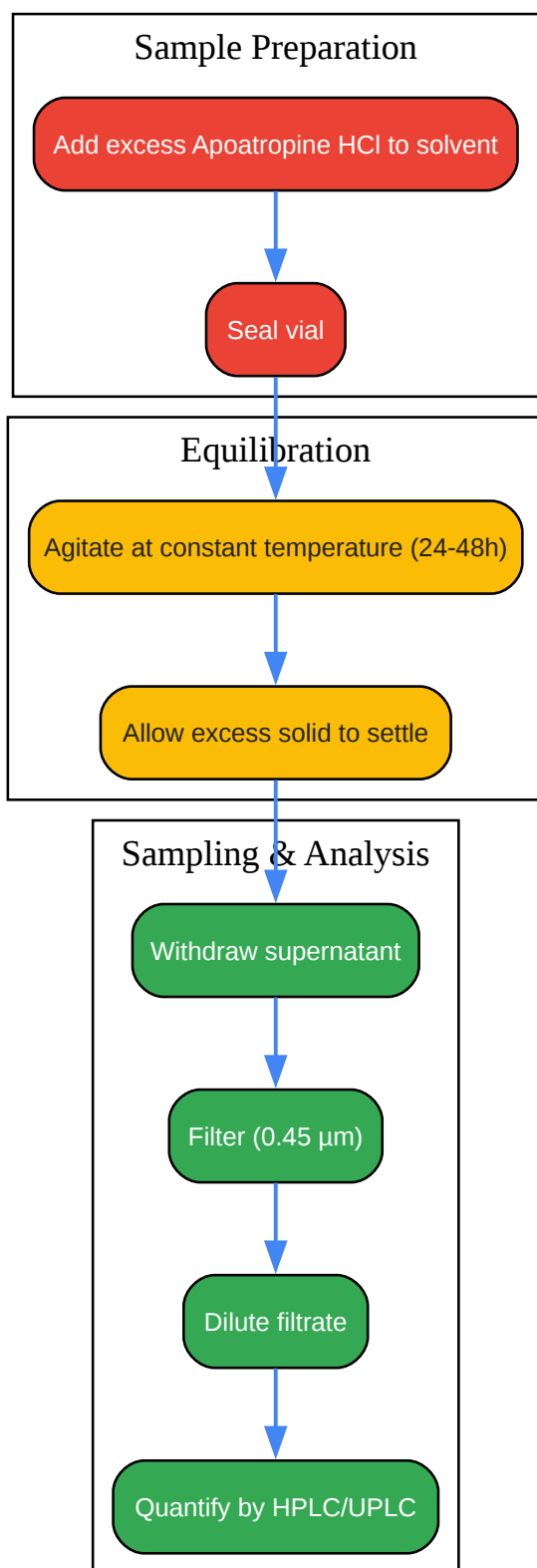
Materials:

- **Apoatropine hydrochloride**
- Selected solvents (e.g., water, phosphate buffer pH 7.4, 0.1 N HCl)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 μm)
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UPLC) system

Procedure:

- Add an excess amount of **apoptropine hydrochloride** to a known volume of the selected solvent in a sealed vial. The excess solid should be visually apparent.
- Place the vials on an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours). The system is considered to be at equilibrium when consecutive measurements of the solute concentration are constant.
- After equilibration, allow the vials to stand to let the excess solid settle.
- Carefully withdraw a sample of the supernatant.
- Filter the sample through a 0.45 µm syringe filter to remove any undissolved particles.
- Dilute the filtrate with an appropriate solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **apoptropine hydrochloride** in the diluted filtrate using a validated HPLC or UPLC method.

Workflow for Shake-Flask Solubility Determination:



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Caption: Workflow for the shake-flask solubility determination method.

Analytical Method for Quantification: HPLC/UPLC

A robust and validated analytical method is essential for the accurate quantification of **apoeatropine hydrochloride** in solubility studies. Both HPLC and UPLC are suitable techniques. A reported UPLC method for atropine and its impurities, including apoeatropine HCl, can be adapted for this purpose.^[6]

Instrumentation:

- UPLC system with a photodiode array (PDA) detector
- Waters Acquity UPLC BEH C18 column (1.7 µm, 2.1 x 100 mm) or equivalent

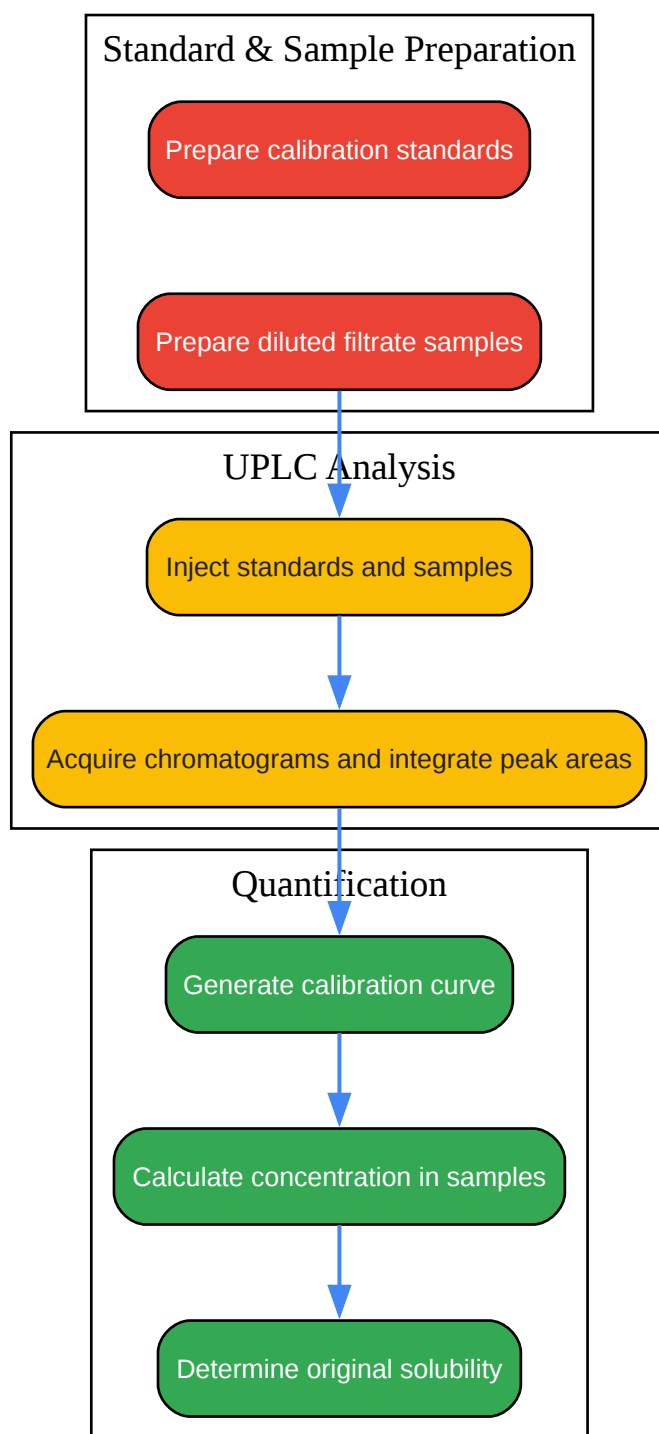
Chromatographic Conditions:

- Mobile Phase A: 0.1% Phosphoric Acid in Water
- Mobile Phase B: 0.1% Phosphoric Acid in 90% Acetonitrile and 10% Water
- Gradient Elution: A suitable gradient program to ensure the separation of apoeatropine from any potential degradants or impurities.
- Flow Rate: Approximately 0.3 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: Determined by UV-Vis spectral analysis of **apoeatropine hydrochloride** (typically in the range of 210-230 nm).
- Injection Volume: 1-5 µL

Method Validation:

The analytical method should be validated according to ICH guidelines, including assessments of linearity, accuracy, precision, specificity, limit of detection (LOD), and limit of quantification (LOQ).

Workflow for Analytical Quantification:



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Caption: Workflow for the quantification of **apotropane hydrochloride** using UPLC.

Conclusion

This technical guide provides a foundational understanding of the solubility profile of **apoeatropine hydrochloride**. The data and protocols presented herein are intended to assist researchers and drug development professionals in their work with this compound. It is important to note that for specific applications, further experimental verification of solubility under the relevant conditions is highly recommended. The provided experimental workflows offer a systematic approach to obtaining reliable and reproducible solubility data.

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